

how to tell when soda lime is exhausted

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Soda lime

Cat. No.: B591003

[Get Quote](#)

Technical Support Center: Soda Lime

This guide provides troubleshooting information and frequently asked questions regarding the use of **soda lime** for carbon dioxide (CO₂) absorption in experimental settings.

Frequently Asked Questions (FAQs)

Q1: What is the primary indicator that my **soda lime** is exhausted?

A1: The most common and immediate indicator is a color change in the **soda lime** granules.^[1] Most **soda limes** contain a pH-sensitive indicator dye, such as ethyl violet, which changes color as the material absorbs CO₂.^{[2][3][4]} The typical change is from white or off-white to purple or pink.^{[1][5][6]}

Q2: What does the color change signify chemically?

A2: The color change is triggered by a drop in pH.^[1] Fresh **soda lime** is highly alkaline (pH ~13.5-14).^{[3][7]} As it absorbs CO₂, carbonic acid (H₂CO₃) is formed, which then reacts with the hydroxides in the **soda lime**.^[2] This neutralization reaction lowers the pH. When the pH drops below a certain threshold (e.g., pH 10 for ethyl violet), the indicator dye changes color, signaling that the absorbent's capacity is diminishing.^[3]

Q3: How much of the canister should change color before I need to replace it?

A3: A general guideline is to replace the **soda lime** when approximately two-thirds of the absorbent canister has changed color.^{[1][6]}

Q4: Is the color change a completely reliable indicator of exhaustion?

A4: No, the color change is a useful but not always reliable indicator.^{[1][3][8]} Several factors can give a false sense of security:

- **Color Reversion:** After a period of rest, the exhausted purple color can revert to white.^[1] This is due to a slow regeneration of sodium hydroxide which raises the pH, but it does not restore the CO₂ absorption capacity.^[3] Upon reuse, the purple color will return rapidly.^[1]
- **Dehydration:** **Soda lime** requires moisture for the chemical reaction to occur. If the granules become too dry, they may not change color even when exhausted.^[8]
- **Channeling:** Gas may flow through a narrow channel in the canister, exhausting only a small, potentially hidden portion of the **soda lime** while the rest appears fresh.^[1]
- **Dye Deactivation:** Prolonged exposure to bright fluorescent lights can deactivate the ethyl violet indicator.^[9]

Q5: Besides color change, what are other signs of **soda lime** exhaustion?

A5: Other key indicators include:

- **Increased Inspired CO₂:** The most accurate method is to monitor the inspired CO₂ concentration using a capnograph. A rise from a baseline of zero indicates that the **soda lime** is no longer effectively removing CO₂.^{[4][8][9]}
- **Lack of Heat:** The CO₂ absorption reaction is exothermic (produces heat). A cool canister during active use suggests the reaction has ceased and the **soda lime** is exhausted.^{[1][10]}
- **Hardness of Granules:** The granules may become hard and brittle as they are exhausted.^[1]
- **Clinical Signs:** In animal studies, signs of hypercapnia (excess CO₂), such as an increased breathing rate (tachypnea), may be observed.^{[1][8]}

Troubleshooting Guide

Q: Why did my **soda lime** change color prematurely or much faster than expected? A: This can be caused by several factors:

- High CO₂ Load: Higher than usual metabolic CO₂ production from the subject.
- High Gas Flow Rates: High fresh gas flow can accelerate the drying of the granules and reduce the efficiency of absorption.[\[3\]](#)
- Improper Packing: Loose packing can lead to "channeling," where gas bypasses most of the granules, causing rapid exhaustion along the channel.[\[1\]](#)

Q: There is no color change, but I suspect the **soda lime** is exhausted. What should I do? A: Do not rely solely on the absence of color change.[\[8\]](#) The most definitive way to confirm exhaustion is by using a capnograph to measure the inspired CO₂ concentration (FiCO₂).[\[4\]](#) If the FiCO₂ is greater than zero, the **soda lime** is exhausted and must be changed immediately.[\[9\]](#) You can also check for a lack of heat production from the canister during use.[\[10\]](#)

Q: The exhausted color faded overnight. Can I reuse the **soda lime**? A: No. The fading of the color is a known phenomenon called "regeneration," but it is misleading.[\[1\]](#)[\[3\]](#) The absorption capacity is not restored, and the **soda lime** will become exhausted again very quickly upon re-exposure to CO₂.[\[1\]](#)[\[8\]](#) Always replace **soda lime** that has previously indicated exhaustion.

Q: The color change in my canister is uneven. What does this mean? A: Uneven color change is a classic sign of channeling.[\[1\]](#) This occurs when the **soda lime** granules are not packed uniformly, allowing gas to take the path of least resistance. This is a critical issue because significant amounts of CO₂ can pass through the canister even if large portions of the **soda lime** remain fresh. The canister should be repacked or replaced.

Data Presentation

Table 1: **Soda Lime** Composition and CO₂ Absorption Capacity

Parameter	Value	Reference(s)
Typical Composition		
Calcium Hydroxide (Ca(OH) ₂)	~80%	[7]
Water (H ₂ O)	~15%	[7]
Sodium Hydroxide (NaOH)	~5%	[7]
Potassium Hydroxide (KOH)	<0.1%	[7]
Silica (for hardness)	Added in small amounts	[7]
CO ₂ Absorption Capacity		
Soda Lime	~19 g of CO ₂ per 100 g of absorbent	[7]
Approx. 15-26 L of CO ₂ per 100 g of absorbent	[2][7]	
Amsorb® (calcium hydroxide lime)	Approx. 50% of soda lime's capacity	[7][11]

Experimental Protocols

Protocol: Determining **Soda Lime** Exhaustion Using Capnography

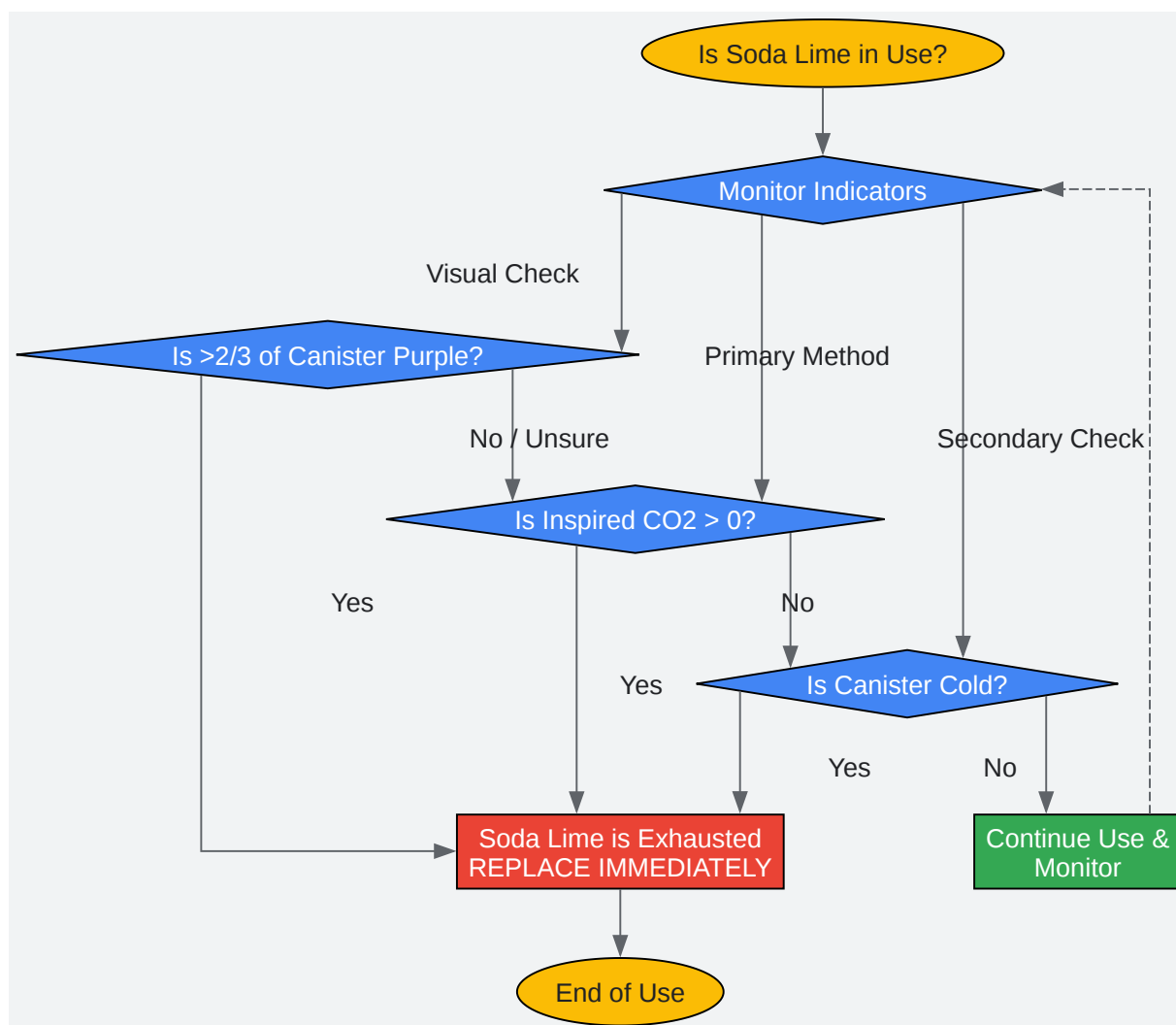
Objective: To accurately determine the functional exhaustion point of a **soda lime** canister by monitoring inspired carbon dioxide (FiCO₂).

Methodology:

- **Setup:** Integrate a capnograph into the breathing circuit of your experimental setup. Ensure the gas sampling line is placed correctly to measure the composition of the inspired gas (the gas flowing towards the subject after passing through the CO₂ absorber).
- **Establish Baseline:** Before introducing a subject or a source of CO₂, run the system with fresh gas flow to purge the circuit. The capnograph should display an FiCO₂ reading of zero. This is your baseline.

- **Initiate Experiment:** Begin the experiment, allowing the gas to circulate through the **soda lime** canister.
- **Continuous Monitoring:** Continuously monitor the capnograph waveform and the numerical FiCO_2 value throughout the experiment.
- **Identify Exhaustion Point:** **Soda lime** exhaustion is indicated when the capnograph baseline begins to rise above zero.^[8] This means CO_2 is no longer being fully absorbed and is present in the inspired gas.
- **Action:** A confirmed and sustained rise in FiCO_2 above the baseline (e.g., $>0.5\%$) indicates that the **soda lime** is exhausted and must be replaced immediately to prevent hypercapnia.^[3]

Mandatory Visualization



[Click to download full resolution via product page](#)

Caption: Decision flowchart for assessing **soda lime** exhaustion.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. dispomed.com [dispomed.com]
- 2. Soda lime production [ebme.co.uk]
- 3. media.intersurgical.com [media.intersurgical.com]
- 4. Anesthesia Gas Machine- Carbon dioxide absorption [healthprofessions.udmercy.edu]
- 5. chemiis.com [chemiis.com]
- 6. SODA LIME WITH INDICATOR AR | Ennore India Chemicals [ennoreindiachemicals.com]
- 7. accessanesthesiology.mhmedical.com [accessanesthesiology.mhmedical.com]
- 8. vetnurse.com.au [vetnurse.com.au]
- 9. anesthesiaexperts.com [anesthesiaexperts.com]
- 10. Heat generation as an index of exhaustion of soda lime - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. The carbon dioxide absorption capacity of Amsorb is half that of soda lime - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [how to tell when soda lime is exhausted]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b591003#how-to-tell-when-soda-lime-is-exhausted]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com